

Application Notes and Protocols for Preparing LAS191954 Stock Solution in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LAS191954

Cat. No.: B608471

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Introduction

LAS191954 is a potent and selective inhibitor of the delta isoform of phosphoinositide 3-kinase (PI3K δ), with an IC₅₀ of 2.6 nM.[1][2][3] The PI3K signaling pathway is crucial for a variety of cellular functions, including cell growth, proliferation, differentiation, and survival. The delta isoform of PI3K is primarily expressed in hematopoietic cells and plays a key role in the activation and function of immune cells, making it a therapeutic target for inflammatory and autoimmune diseases.[4][5] Accurate preparation of a **LAS191954** stock solution is the first critical step for reliable and reproducible in vitro experimental results. This document provides detailed protocols for the preparation, storage, and application of **LAS191954** in cell culture.

Data Presentation

Table 1: Chemical and Physical Properties of **LAS191954**

Property	Value	Reference
Molecular Weight	397.39 g/mol	[1][6]
Formula	C20H15N9O	[6]
CAS Number	1403947-26-1	[2][6]
Appearance	Powder	[1]
IC50 (PI3Kδ)	2.6 nM	[1][2][3]

Table 2: Solubility Information for **LAS191954**

Solvent	Concentration	Notes	Reference
DMSO	≥ 40 mg/mL	A stock solution can be prepared at this concentration.	[1]

Experimental Protocols

Preparation of **LAS191954** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LAS191954** in dimethyl sulfoxide (DMSO).

Materials:

- **LAS191954** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Calculate the required amount of **LAS191954**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 397.39 \text{ g/mol} = 3.97 \text{ mg}$
- Weigh the **LAS191954** powder:
 - Carefully weigh out approximately 3.97 mg of **LAS191954** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **LAS191954** powder.
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store:
 - For ease of use and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
 - Store the stock solution aliquots at -20°C for up to 6 months or at -80°C for long-term storage (up to 1 year).^[1]

Preparation of Working Solutions

This protocol describes the dilution of the 10 mM **LAS191954** stock solution to a final working concentration in cell culture medium.

Materials:

- 10 mM **LAS191954** stock solution in DMSO

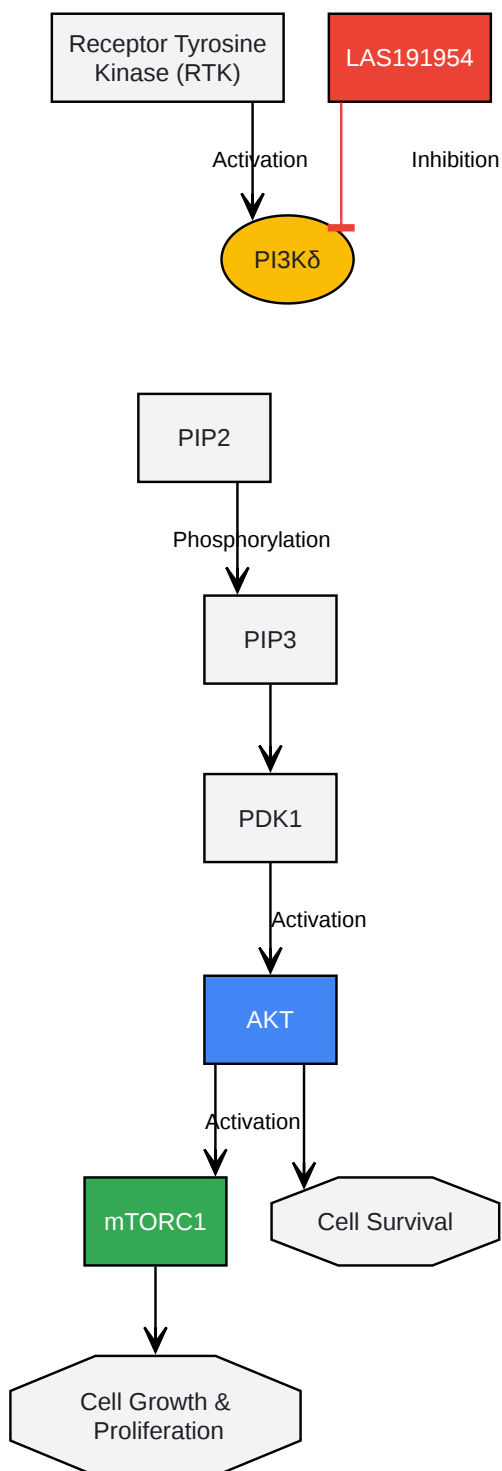
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

Procedure:

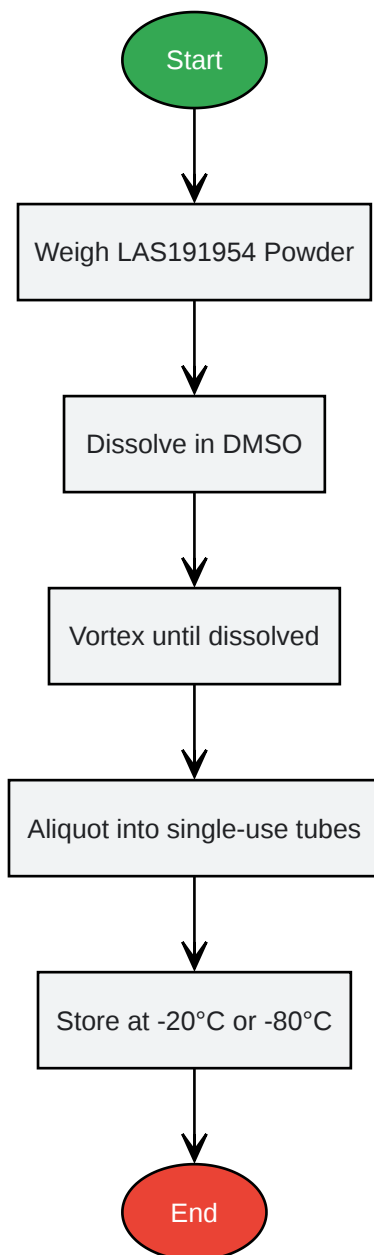
- Determine the final working concentration:
 - The optimal working concentration of **LAS191954** will vary depending on the cell type and the specific assay. It is recommended to perform a dose-response experiment to determine the optimal concentration for your experimental setup. Cellular assays have shown IC₅₀ values in the low nanomolar range (e.g., 7.8 nM in THP-1 cells).[\[4\]](#)
- Perform serial dilutions:
 - It is recommended to perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration. Direct dilution of a small volume of the highly concentrated stock solution into a large volume of medium can lead to precipitation.
 - Example for preparing a 10 µM working solution:
 - Dilute the 10 mM stock solution 1:1000 in pre-warmed complete cell culture medium. For example, add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium.
- Final DMSO Concentration:
 - It is crucial to maintain a low final concentration of DMSO in the cell culture medium, as high concentrations can be toxic to cells. The final DMSO concentration should typically be less than 0.1% (v/v). Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Mandatory Visualizations

PI3K Signaling Pathway Inhibition by LAS191954

[Click to download full resolution via product page](#)Caption: PI3K pathway and **LAS191954** inhibition.

Workflow for LAS191954 Stock Solution Preparation



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Caption: **LAS191954** stock solution workflow.

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